

Safety and handling precautions for Ethyl 4-cyanobenzoate

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Compound of Interest

Compound Name: *Ethyl 4-cyanobenzoate*

Cat. No.: *B145743*

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An In-depth Technical Guide to the Safety and Handling of **Ethyl 4-cyanobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 4-cyanobenzoate**, a compound commonly used in chemical synthesis and research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

Ethyl 4-cyanobenzoate is classified as harmful and an irritant. It is crucial to understand the potential hazards associated with this chemical before handling.

GHS Hazard Statements:

- Harmful if swallowed (H302).[1][2]
- Harmful in contact with skin (H312).[1][2]
- Causes skin irritation (H315).[1][2]
- Causes serious eye irritation (H319).[1][2]
- Harmful if inhaled (H332).[1][2]

- May cause respiratory irritation (H335).[1]

Signal Word: Warning[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 4-cyanobenzoate** is presented in the table below for easy reference.

Property	Value	Source
Appearance	White to light yellow crystalline powder	[3]
Molecular Formula	<chem>C10H9NO2</chem>	[2]
Molecular Weight	175.18 g/mol	[2]
Melting Point	52-56 °C	[3]
Boiling Point	139-140 °C @ 11 Torr	[3]
Flash Point	>110 °C (>230 °F)	[3][4]
Density	1.1 ± 0.1 g/cm³	[3]
Refractive Index	1.529	[3]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory to minimize exposure and ensure safety.

Handling Procedures

- Ventilation: Always handle **Ethyl 4-cyanobenzoate** in a well-ventilated area, preferably within a chemical fume hood.[3][4][5]
- Personal Protective Equipment (PPE): A comprehensive set of PPE must be worn at all times. This includes:

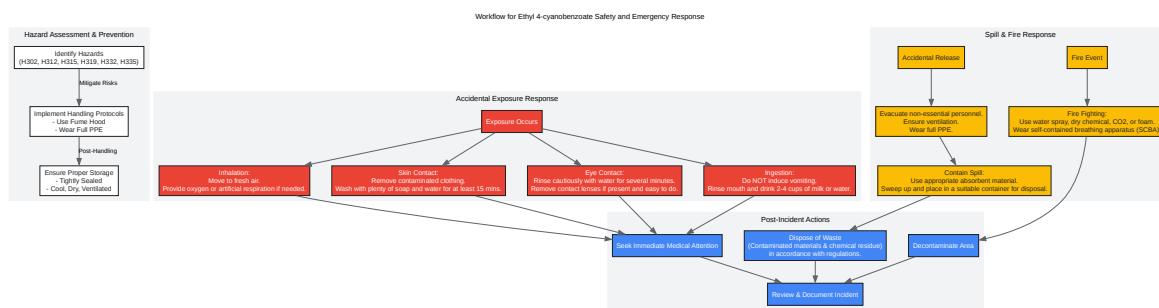
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4][5]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1][4][5]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4][5]
- Respiratory Protection: If dust is generated, a NIOSH-approved N95 dust mask or a respirator protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[4][5]
- Hygiene Practices:
 - Wash hands thoroughly after handling.[3][4][5]
 - Do not eat, drink, or smoke when using this product.[3][5]
 - Remove contaminated clothing and wash it before reuse.[3][4]
- Avoiding Contamination:
 - Avoid contact with eyes, skin, and clothing.[4][5]
 - Minimize dust generation and accumulation.[4]
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

Storage Conditions

- Store in a tightly closed container.[3][4]
- Keep in a cool, dry, and well-ventilated area.[1][3][4][5]
- Store away from incompatible substances.[3][4]
- Store locked up.[3][5]

Emergency Procedures

A clear and logical workflow for handling emergencies is essential. The following diagram outlines the recommended steps.



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Caption: Logical workflow for safety and emergency response.

First-Aid Measures

The following table summarizes the immediate first-aid steps to be taken in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual from the exposure to fresh air immediately. If breathing is difficult, administer oxygen. If the individual is not breathing, give artificial respiration. Seek medical attention.[4]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention.[4]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical attention.[1][3][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical aid.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[4][5]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[4] Vapors are heavier than air and may spread along floors.

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[4][5]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas.[1][5]
- Environmental Precautions: Do not let the product enter drains.[1]
- Containment and Cleanup: Clean up spills immediately. Sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dusty conditions.[1][4]

Toxicological Information

The toxicological properties of **Ethyl 4-cyanobenzoate** have not been fully investigated.[4] However, based on its classification, it is known to be harmful through oral, dermal, and inhalation routes and causes skin and eye irritation.[2] The target organ for single exposure toxicity is the respiratory system.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[3] It is recommended to use an approved waste disposal plant.

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